

An In-depth Technical Guide to Glyphosine: Structure, Function, and Application

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Compound of Interest

Compound Name: *Glyphosine*

Cat. No.: *B166191*

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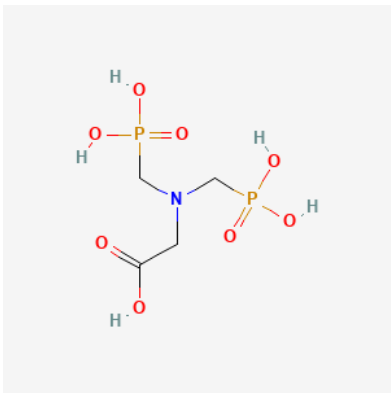
For Researchers, Scientists, and Drug Development Professionals

Abstract

Glyphosine [N,N-bis(phosphonomethyl)glycine] is a plant growth regulator primarily utilized in agriculture to enhance sucrose accumulation in sugarcane prior to harvest. This technical guide provides a comprehensive overview of **Glyphosine**, including its chemical structure, CAS registry number, and mechanism of action as a sugarcane ripener. The document details its effects on plant physiology, particularly the inhibition of acid invertase, and presents available quantitative data on its impact on crop yield. Furthermore, this guide outlines a proposed signaling pathway and provides insights into its application, toxicology, and environmental fate, drawing comparisons with the structurally related herbicide, glyphosate, where relevant.

Chemical Identity and Properties

Glyphosine is an organophosphorus compound with the chemical formula $C_4H_{11}NO_8P_2$.^[1] Its chemical identity and key properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	N,N-bis(phosphonomethyl)glycine	[2]
CAS Number	2439-99-8	[2]
Molecular Formula	C ₄ H ₁₁ NO ₈ P ₂	[1]
Molecular Weight	263.08 g/mol	[1]
2D Structure		
Canonical SMILES	C(C(=O)O)N(CP(=O)(O)O)CP(=O)(O)O	[1]
Physical State	Colorless solid	[1]

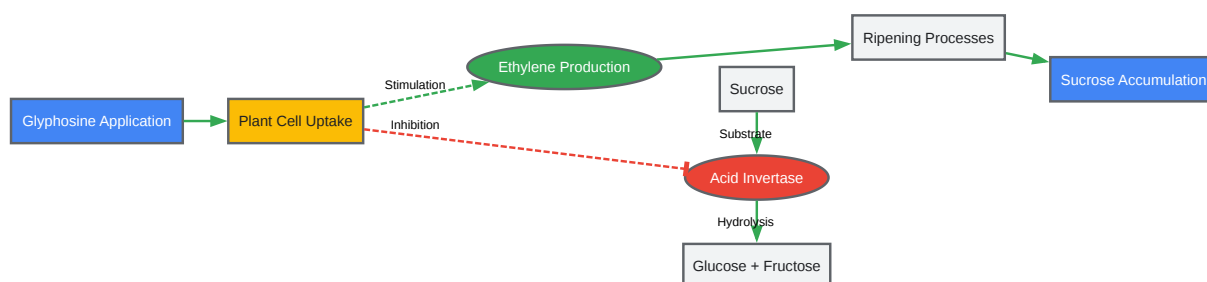
Mechanism of Action as a Plant Growth Regulator

Glyphosine's primary application is as a sugarcane ripener, where it enhances the accumulation of sucrose in the stalk.[3] The principal mechanism behind this effect is the inhibition of the enzyme acid invertase.[3]

Acid invertase is responsible for the hydrolysis of sucrose into glucose and fructose. By inhibiting this enzyme, **Glyphosine** prevents the breakdown of sucrose, leading to its accumulation in the sugarcane stalks. This mode of action is distinct from that of the herbicide glyphosate, which primarily acts by inhibiting the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase in the shikimate pathway.[4]

Additionally, some evidence suggests that **Glyphosine** may stimulate the production of ethylene, a plant hormone involved in various developmental processes, including ripening.

Proposed Signaling Pathway for Glyphosine-Induced Sucrose Accumulation



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Proposed mechanism of **Glyphosine** in enhancing sucrose accumulation.

Quantitative Effects on Sugarcane

The application of **Glyphosine** as a sugarcane ripener has been shown to increase sucrose content and, in some cases, overall sugar yield. The table below summarizes findings from various studies.

Parameter	Effect of Glyphosine Treatment	Reference(s)
Sucrose Content	- In non-infected 'CP 65-357' sugarcane, a significant increase of 12% in sucrose was observed. - In another study, treated sugarcane showed a 7% higher pol % cane (a measure of sucrose content).	[3]
Juice Purity	- A 3% increase in juice purity was seen in non-infected 'CP 65-357' sugarcane. - A separate study reported a 4% increase in juice purity.	[3]
Sugar per Ton of Cane	- A 14% increase in sugar per ton of cane was observed in non-infected 'CP 65-357' sugarcane.	[3]
Overall Sugar Yield	- For the cultivar 'HoCP 96-540', an application of glyphosate (a related compound often used as a standard for comparison) led to a 16% increase in sugar yield per hectare. The effects of glyphosine on overall yield can be variable and may be influenced by factors such as the health of the crop. For instance, in sugarcane infected with Ratoon Stunt Disease, a decrease in sugar per hectare was observed following glyphosine treatment.	[3]

Plant Growth

- A reduction in the growth rate of several sugarcane cultivars has been noted after treatment. For example, the terminal height of 'CI 54-378' was 28.7 cm less than untreated plants five weeks after application. [3]

Experimental Protocols

Detailed experimental protocols for the research application of **Glyphosine** are not widely available in public literature. The majority of available information pertains to its agricultural use as a sugarcane ripener.

Agricultural Application as a Sugarcane Ripener

- Application Timing: **Glyphosine** is typically applied to sugarcane 4 to 8 weeks before the intended harvest.[5]
- Application Rate: The application rate for Roundup PowerMAX 3 (a glyphosate product, often used as a reference) is recommended at 5.0 to 7.0 ounces per acre for sugarcane ripening.[5]
- Treatment-to-Harvest Interval: A treatment-to-harvest interval of 35 to 49 days is generally recommended to maximize the effects on sucrose content while minimizing potential yield loss.[5]

Note: For research purposes, these agricultural guidelines can serve as a starting point for designing experiments. However, it is crucial to conduct dose-response studies and optimize application timing for specific research objectives and experimental conditions.

Toxicology and Environmental Fate

Specific toxicological and environmental fate data for **Glyphosine** is limited. Much of the available information is for the chemically related herbicide, glyphosate.

Toxicology

For glyphosate, studies have shown it to have low acute toxicity.[6] The U.S. Environmental Protection Agency (EPA) has not found evidence of glyphosate being toxic to the nervous or immune systems, nor is it considered a developmental or reproductive toxin based on long-term animal feeding studies.[2] However, some studies have suggested potential links between glyphosate-based herbicides and certain health issues, and research is ongoing.[7]

Environmental Fate

Glyphosate is known to bind tightly to soil particles, which limits its potential to leach into groundwater.[2][8] It is primarily degraded by soil microbes.[2] The half-life of glyphosate in soil can vary from a few days to several months, depending on environmental conditions.[2][8]

Conclusion

Glyphosine is a valuable tool in the agricultural sector, specifically for enhancing the commercial value of sugarcane by increasing its sucrose content. Its mechanism of action, centered on the inhibition of acid invertase, provides a clear biochemical basis for its function as a plant growth regulator. While detailed information on its associated signaling pathways and specific research protocols remains to be fully elucidated, the existing data provides a strong foundation for further scientific investigation. Future research should focus on delineating the complete signaling cascade initiated by **Glyphosine** in plants and on developing standardized experimental protocols to facilitate its use as a research tool.

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